

Synonyms and Chemical Identifiers for 4-Formyl-2,6-xlenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3,5-Dimethyl-4-hydroxybenzaldehyde
Cat. No.:	B108906

[Get Quote](#)

4-Formyl-2,6-xlenol is an organic compound with the molecular formula C9H10O2. It is also known by several other names, which are often used interchangeably in scientific literature. The systematic IUPAC name for this compound is 4-hydroxy-3,5-dimethylbenzaldehyde.

A comprehensive list of its synonyms and chemical identifiers are provided below to facilitate researchers, scientists, and drug development professionals in their literature searches and chemical sourcing.

Identifier Type	Identifier
Systematic Name	4-Hydroxy-3,5-dimethylbenzaldehyde[1]
Synonym	3,5-Dimethyl-4-hydroxybenzaldehyde[1]
Synonym	Benzaldehyde, 4-hydroxy-3,5-dimethyl-[1]
CAS Registry Number	2233-18-3[1]
FDA UNII	23PA2PMP9F[1]
ECHA Number	218-774-5[1]
NSC Number	NSC-128405[1]
InChI	InChI=1S/C9H10O2/c1-6-3-8(5-10)4-7(2)9(6)11/h3-5,11H,1-2H3
InChIKey	UYGBSRJODQHNLQ-UHFFFAOYSA-N[2]
SMILES	O=Cc1cc(C)c(O)c(C)c1[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-FORMYL-2,6-XYLENOL [drugfuture.com]
- 2. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Synonyms and Chemical Identifiers for 4-Formyl-2,6-xylenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b108906#synonyms-for-4-formyl-2-6-xylenol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com